

Furalaxyl degradation rate comparison metalaxyl

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Compound Focus: Furalaxyl

CAS No.: 57646-30-7

Cat. No.: S528552

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Degradation Data Summary

The table below summarizes the key findings on the degradation of these fungicides.

Fungicide	Degradation Context	Half-Life / Degradation Rate	Key Findings & Conditions
Furalaxyl	Degradation by <i>Brevibacillus brevis</i> (Liquid culture)	The R-enantiomer was preferentially degraded; degradation was faster when both fungicides were present [1].	Evidence of enantioselective degradation ; behavior differs in a mixed environment [1].
Metalaxyl (Racemic Mix)	Tropical (Cameroon) and Temperate (Germany) Soils [2] [3]	17 to 38 days (Half-life varied with soil type and enantiomer) [2] [3].	Enantioselective degradation: R-enantiomer degraded faster in temperate soil, S-enantiomer degraded faster in tropical soil [2] [3].
Metalaxyl-M (Mefenoxam)	Various Agricultural Soils [4]	3.2 to 38 days (Half-life varies significantly with soil type) [4].	Degradation is primarily influenced by soil physicochemical properties (e.g., pH, texture) more than

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			microbial community composition [4].

Experimental Protocols for Key Studies

Here are the methodologies used in the cited research to help you evaluate the data.

- **Liquid Culture Study with *Brevibacillus brevis* [1]**
 - **Organism:** A strain of *Brevibacillus brevis* was isolated and used.
 - **Culture:** Experiments were conducted in a liquid culture.
 - **Analysis:** Concentrations and enantiomeric ratios of metalaxyl and **furalaxyl** were determined using **High-Performance Liquid Chromatography (HPLC)** with a chiral column, coupled with **tandem mass spectrometry (MS/MS)** for detection.
 - **Design:** The study tested the degradation of the fungicides both individually and in combination.
- **Soil Incubation Experiments [2] [3]**
 - **Soils:** Typical agricultural soils from Germany (sandy loam, temperate) and Cameroon (sand-clay loam, tropical) were used.
 - **Incubation:** Soils were treated with various formulations of metalaxyl (including the racemic mixture and pure enantiomers) and incubated under controlled conditions for up to 120 days.
 - **Analysis:** Degradation kinetics were determined using **reversed-phase HPLC**. The enantiomeric ratios were measured using **HPLC with a chiral Whelk O1 column**.
 - **Additional Measurements:** The study also monitored changes in soil microbiological properties and enzyme activities.

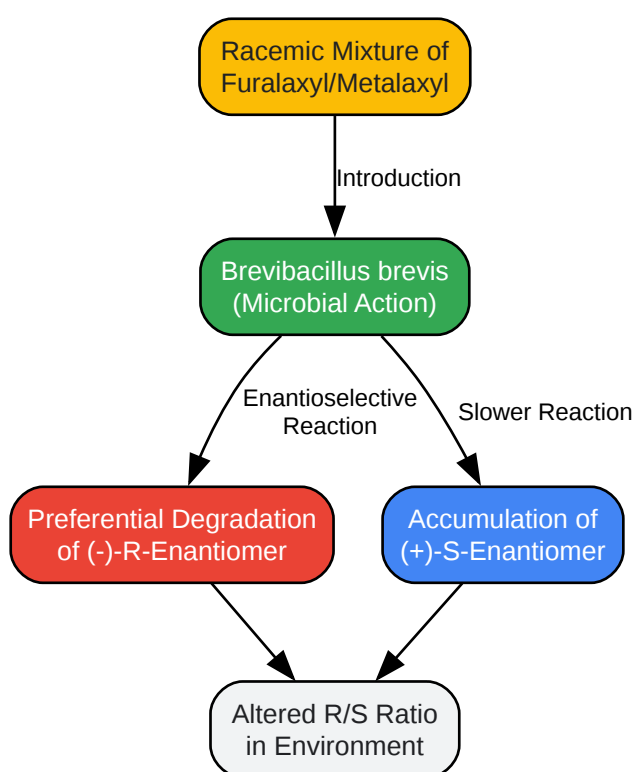
Interpretation of Available Evidence

The data suggests that both fungicides undergo **enantioselective degradation**, meaning their different mirror-image molecules break down at different rates. The direct comparison is primarily limited to one laboratory study showing that a specific bacterium, *Brevibacillus brevis*, preferentially degrades the R-enantiomers of both compounds [1].

For metalaxyl, extensive research shows its degradation rate in the environment is highly dependent on soil conditions, such as location, pH, and organic matter [2] [4] [3]. Similar comprehensive environmental data for **furalaxyl** was not located in the current search results.

Molecular Degradation Pathway

The following diagram illustrates the general enantioselective degradation process shared by these fungicides, as revealed by the microbial study.



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References

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